

# The Role of Thiosulfuric Acid Derivatives in Photographic Fixing: Application Notes and Protocols

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## Compound of Interest

Compound Name: Thiosulfuric acid

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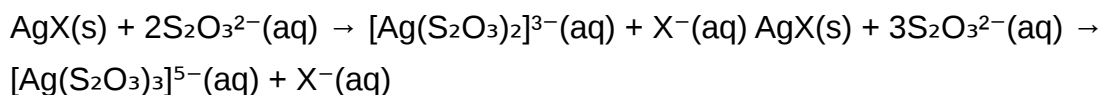
## Introduction

In traditional silver halide photography, the fixing process is a critical step that renders the developed image permanent and insensitive to further exposure to light. This is achieved by removing the unexposed and undeveloped silver halide crystals from the photographic emulsion. The primary active agents in photographic fixers are salts of **thiosulfuric acid**, most commonly sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ), historically known as "hypo," and ammonium thiosulfate ( $(\text{NH}_4)_2\text{S}_2\text{O}_3$ ), the active component in "rapid" fixers.[1][2] These compounds form stable, water-soluble complexes with silver ions, allowing them to be washed away from the emulsion.[3] This document provides detailed application notes, experimental protocols, and comparative data on the use of **thiosulfuric acid**-based compounds in photographic fixing processes.

## Chemical Principles of Photographic Fixing

The fundamental chemical reaction in the fixing process involves the formation of soluble argentothiosulfate complexes. The thiosulfate ion ( $\text{S}_2\text{O}_3^{2-}$ ) reacts with the insoluble silver halide ( $\text{AgX}$ , where X is typically  $\text{Br}^-$  or  $\text{I}^-$ ) to form a series of silver thiosulfate complexes, which are then removed by washing.[3]

The key chemical reactions are:



The efficiency of this process is dependent on factors such as the type of thiosulfate salt used, the concentration of the fixing solution, temperature, agitation, and the nature of the photographic emulsion.

## Comparative Data of Photographic Fixers

The selection of a photographic fixer depends on the desired processing speed, the type of photographic material, and archival requirements. The following tables provide a summary of quantitative data for common fixer formulations.

Table 1: Comparison of Standard and Rapid Fixer Formulations

Parameter	Standard Fixer (Sodium Thiosulfate-based)	Rapid Fixer (Ammonium Thiosulfate-based)
Primary Fixing Agent	Sodium Thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )	Ammonium Thiosulfate ( $(\text{NH}_4)_2\text{S}_2\text{O}_3$ )
Typical Concentration	200-250 g/L	150-200 g/L (of 60% solution)
Relative Fixing Speed	Slower[4]	Up to 4 times faster than sodium thiosulfate fixers[5]
Typical Clearing Time	2-5 minutes	30-60 seconds
Capacity (Film)	~10-15 rolls of 35mm (36 exp.) per liter	~20-25 rolls of 35mm (36 exp.) per liter[4]
Capacity (Paper)	~20-25 8x10" sheets per liter	~40-50 8x10" sheets per liter
Advantages	Lower cost, good for traditional films	Faster processing, higher capacity[4]
Disadvantages	Slower, lower capacity	Higher cost, can be more aggressive on some emulsions

Table 2: Typical Fixing and Washing Times for Archival Processing

Material	Fixer Type	Recommended Fixing Time	Washing Time (with Hypo Clearing Agent)	Washing Time (without Hypo Clearing Agent)
Fiber-Based Paper	Standard or Rapid	5-10 minutes	20-30 minutes	60+ minutes
Resin-Coated Paper	Rapid	1-2 minutes	2-4 minutes	5-10 minutes
Black and White Film	Rapid	2-5 minutes	5-10 minutes	20-30 minutes

Note: Fixing time should be at least twice the clearing time.<sup>[4]</sup> Clearing time is the time it takes for the milky appearance of the film to disappear.

## Experimental Protocols

### Protocol 1: Preparation of a Standard Non-Hardening Acid Fixer

This protocol describes the preparation of a standard fixer solution using sodium thiosulfate.

Materials:

- Sodium thiosulfate pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )
- Sodium sulfite ( $\text{Na}_2\text{SO}_3$ ), anhydrous
- Acetic acid, 28% solution
- Distilled water
- Graduated cylinders
- Beakers

- Stirring rod
- Storage bottle

Procedure:

- In a beaker, dissolve 240 g of sodium thiosulfate pentahydrate in 750 mL of warm distilled water (approximately 50°C). Stir until fully dissolved.
- In a separate beaker, dissolve 15 g of sodium sulfite in 50 mL of warm distilled water.
- Slowly add the sodium sulfite solution to the sodium thiosulfate solution while stirring.
- Slowly add 48 mL of 28% acetic acid to the main solution while stirring continuously.
- Add cold distilled water to make a final volume of 1 liter.
- Transfer the solution to a clearly labeled, airtight storage bottle.

## Protocol 2: Determination of Fixer Exhaustion (Clearing Time Test)

This protocol determines the point at which a fixer solution is no longer effective.

Materials:

- Fixer solution to be tested
- A scrap piece of undeveloped film (the leader of a 35mm roll is ideal)
- Timer or stopwatch
- Beaker or small tray

Procedure:

- Pour a small amount of the fixer solution into a beaker.
- Immerse the scrap piece of film into the fixer and start the timer simultaneously.

- Observe the film against a light background. The milky, light-sensitive emulsion will gradually become transparent.
- Stop the timer when the film is completely clear and the milky appearance has vanished. This is the clearing time.
- Compare the measured clearing time to the clearing time of a fresh batch of the same fixer. The fixer is considered exhausted when the clearing time is double that of the fresh solution.

[4]

## Protocol 3: Testing for Residual Thiosulfate (Hypo) for Archival Permanence

This protocol provides a qualitative method to test for the presence of residual fixing agents in photographic prints, which can cause image degradation over time.

Materials:

- Kodak Hypo Test Solution HT-2 or equivalent
  - Solution A: 2.5 g potassium permanganate, 2.5 g sodium carbonate (anhydrous) in 1 L distilled water.
  - Solution B: Distilled water.
- Test print (with a white border) that has been washed
- Dropper
- Blotting paper

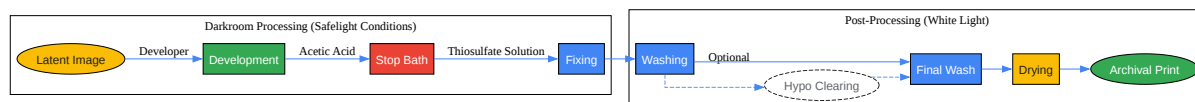
Procedure:

- Place a drop of the test solution on a white, unexposed margin of the washed and still wet print.
- Allow the drop to stand for 2 minutes.

- Blot the excess solution with a clean piece of blotting paper.
- Observe the color of the stain. A faint yellow stain indicates a low level of residual hypo, which is acceptable for most purposes. A darker yellow or brown stain indicates insufficient washing and the need for further washing for archival permanence.

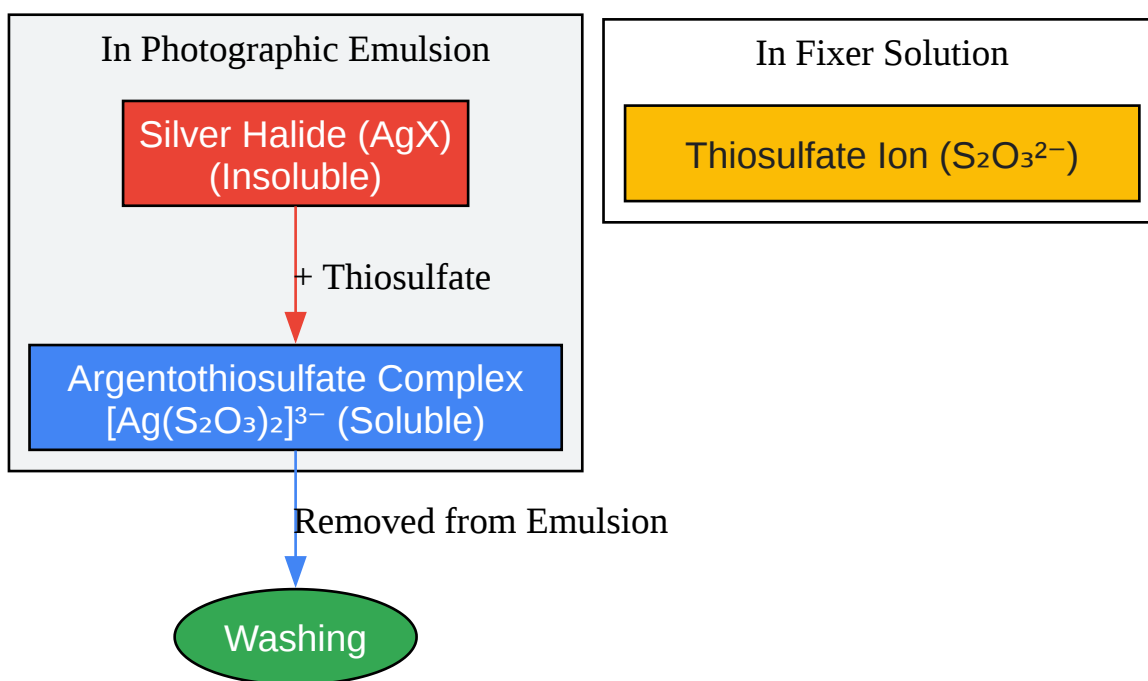
For a more quantitative and accurate assessment of residual thiosulfate, the Methylene Blue test method as specified in ISO 18917 is recommended.[6] This test is more complex and requires a spectrophotometer.

## Diagrams



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Diagram 1: Photographic Processing Workflow



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Diagram 2: Chemical Pathway of Photographic Fixing

## Archival Standards and Best Practices

For long-term preservation of photographic materials, it is crucial to minimize the amount of residual chemicals from the fixing process. International standards, such as those from the International Organization for Standardization (ISO), provide guidelines for archival quality.

- ISO 18917: This standard specifies methods for determining residual thiosulfate and other related chemicals in processed photographic materials, including the Methylene Blue method and the Iodide-Amylose method.[6]
- Residual Thiosulfate Limits: For archival storage of film, the residual thiosulfate limit is generally specified to be less than 0.7 micrograms per square centimeter.

To achieve archival permanence, the following practices are recommended:

- Use a two-bath fixing technique. The first bath does the majority of the fixing, and the second, fresher bath removes the last traces of silver halides and ensures complete fixation.

- Use a hypo clearing agent after fixing to facilitate the removal of thiosulfate ions during washing.
- Ensure thorough washing with a good flow of water for the recommended time.
- Test for residual hypo using a reliable method, especially for valuable or historically significant materials.

## Conclusion

The use of **thiosulfuric acid** derivatives, particularly sodium and ammonium thiosulfate, is fundamental to the stability and permanence of traditional photographic images. A thorough understanding of the chemistry, proper preparation of fixing solutions, and adherence to archival processing standards are essential for researchers and professionals working with photographic materials. By following detailed protocols and performing quality control tests, the longevity of valuable photographic records can be ensured.

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## References

- 1. ANSI standards for photographic materials--Conservation DistList [cool.culturalheritage.org]
- 2. EP0712037A1 - Photographic fixer compositions and method for processing a photographic element - Google Patents [patents.google.com]
- 3. Photographic fixer - Wikipedia [en.wikipedia.org]
- 4. Analogue Photography and Film FAQ: Fixer Capacity [brodie-tyrrell.org]
- 5. ub.edu [ub.edu]
- 6. ANSI/ISO Update for Permanence and Physical Properties of Imaging Materials Pt. 2 [cool.culturalheritage.org]
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